

An In-depth Technical Guide to 8-Quinolinecarboxaldehyde

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Compound of Interest

Compound Name: 8-Quinolinecarboxaldehyde

Cat. No.: B1295770

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Quinolinecarboxaldehyde**, a key chemical intermediate in various fields of research and development. This document details its chemical and physical properties, synthesis, and significant applications, with a focus on its role in organic synthesis and drug discovery.

Core Chemical and Physical Properties

8-Quinolinecarboxaldehyde, also known as 8-Formylquinoline, is a heterocyclic aromatic aldehyde.^[1] Its structure, featuring a reactive aldehyde group on the quinoline scaffold, makes it a valuable precursor in the synthesis of more complex molecules.^{[2][3]} The quinoline moiety itself is a "privileged scaffold" in medicinal chemistry, known for its presence in a wide range of biologically active compounds.^[4]

Table 1: Physicochemical Properties of **8-Quinolinecarboxaldehyde**

Property	Value	Source(s)
CAS Number	38707-70-9	[1] [2] [5]
Molecular Formula	C ₁₀ H ₇ NO	[1] [2]
Molecular Weight	157.17 g/mol	[1] [2]
Appearance	Light orange to yellow to green powder/crystal	[2] [5]
Melting Point	92 - 97 °C	[2]
Boiling Point	314.3 ± 15.0 °C (Predicted)	[5]
Density	1.223 ± 0.06 g/cm ³ (Predicted)	[5]
Water Solubility	Insoluble	[5]
pKa	3.45 ± 0.17 (Predicted)	[5]
LogP	1.51	
Storage Temperature	2 - 8 °C, Keep in dark place, Sealed in dry	[2] [5]
Air Sensitivity	Sensitive	[5]

Synthesis and Experimental Protocols

The synthesis of **8-Quinolinecarboxaldehyde** is most commonly achieved through the oxidation of the corresponding primary alcohol, 8-Quinolinemethanol.[\[5\]](#)

Experimental Protocol: Oxidation of 8-Quinolinemethanol

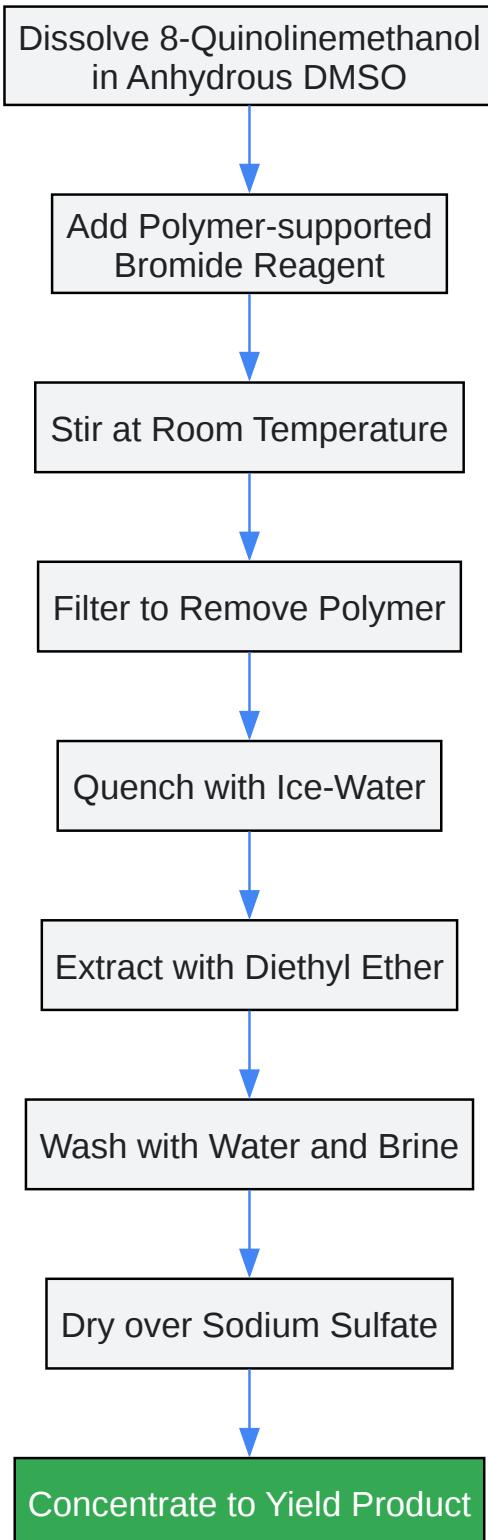
This protocol describes a general method for the synthesis of **8-Quinolinecarboxaldehyde**.

- Materials:

- 8-Quinolinemethanol
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Polymer-supported bromide reagent
- Diethyl ether
- Anhydrous sodium sulfate
- Water
- Brine solution
- Procedure:
 - Dissolve 8-quinolinemethanol in anhydrous DMSO (at a ratio of 10 volumes of DMSO to the mass of the starting material).[5]
 - Add one equivalent of a polymer-supported bromide reagent to the solution.[5]
 - Stir the reaction mixture at room temperature. The reaction progress should be monitored (e.g., by Thin Layer Chromatography).[5]
 - Upon completion of the reaction, filter the mixture to remove the polymer resin.[5]
 - Wash the polymer bed with DMSO and combine the DMSO layers.[5]
 - Quench the reaction by pouring the combined DMSO solution into an ice-water mixture.[5]
 - Extract the aqueous mixture with diethyl ether.[5]
 - Wash the ether layer sequentially with water and then with a brine solution.[5]
 - Dry the ether layer over anhydrous sodium sulfate.[5]
 - Concentrate the solution to obtain pure **8-Quinolinecarboxaldehyde**.[5]
 - Confirm the structure of the product using analytical techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[5]

Synthesis Workflow of 8-Quinolinecarboxaldehyde

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A generalized workflow for the synthesis of **8-Quinolinecarboxaldehyde**.

Applications in Research and Drug Development

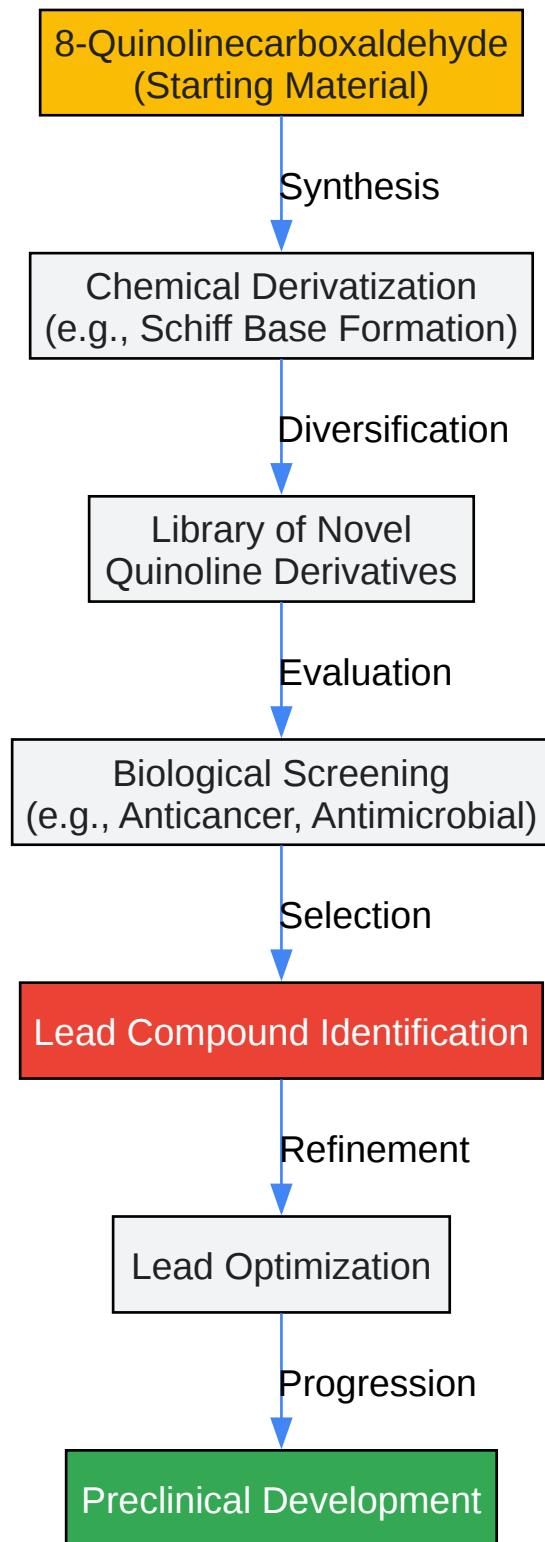
8-Quinolinecarboxaldehyde is a versatile intermediate with significant applications in several areas of chemical and pharmaceutical research.[2][6]

- Pharmaceutical Synthesis: It serves as a crucial building block in the synthesis of various pharmaceutical agents.[2][7] The quinoline scaffold is present in drugs with a wide range of activities, including antimalarial, anticancer, and antimicrobial properties.[2][3]
- Fluorescent Probes: The compound is utilized in the creation of fluorescent probes for biological imaging, which are valuable tools for tracking cellular processes.[2]
- Ligand Development: In coordination chemistry, **8-Quinolinecarboxaldehyde** is used to develop ligands for metal complexes.[2] These complexes can have applications in catalysis and materials science.[2]
- Agrochemicals and Dyestuffs: It is an important raw material for the synthesis of agrochemicals and dyes.[5][6]

The aldehyde functional group is highly reactive and can undergo various transformations, such as:

- Reductive Amination: To synthesize a variety of amine derivatives.[3]
- Wittig Reaction: To form carbon-carbon double bonds.[3]
- Condensation Reactions: To form Schiff bases, hydrazones, and other imines, which are often investigated for their biological activities.[3][8]

Role of 8-Quinolinecarboxaldehyde in Drug Discovery



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A typical workflow illustrating the use of **8-Quinolinecarboxaldehyde** in drug discovery.

Safety and Handling

8-Quinolinecarboxaldehyde is classified as an irritant.[\[5\]](#) It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. It should be used in a well-ventilated area or a fume hood.

Table 2: GHS Hazard Information

Hazard Statement	Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation [1]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation [1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation [1]

Conclusion

8-Quinolinecarboxaldehyde is a chemical compound of significant interest to researchers and professionals in organic synthesis, medicinal chemistry, and materials science. Its versatile reactivity, coupled with the inherent biological relevance of the quinoline scaffold, establishes it as a valuable starting material for the development of novel pharmaceuticals and functional materials. This guide has provided a summary of its key properties, a detailed synthetic protocol, and an overview of its major applications to support ongoing and future research endeavors.

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